

# Apiezon L Grease Technical Support Center:

## Troubleshooting Guides & FAQs

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### **Compound of Interest**

Compound Name: **APIEZON GREASE L**

Cat. No.: **B1171838**

[Get Quote](#)

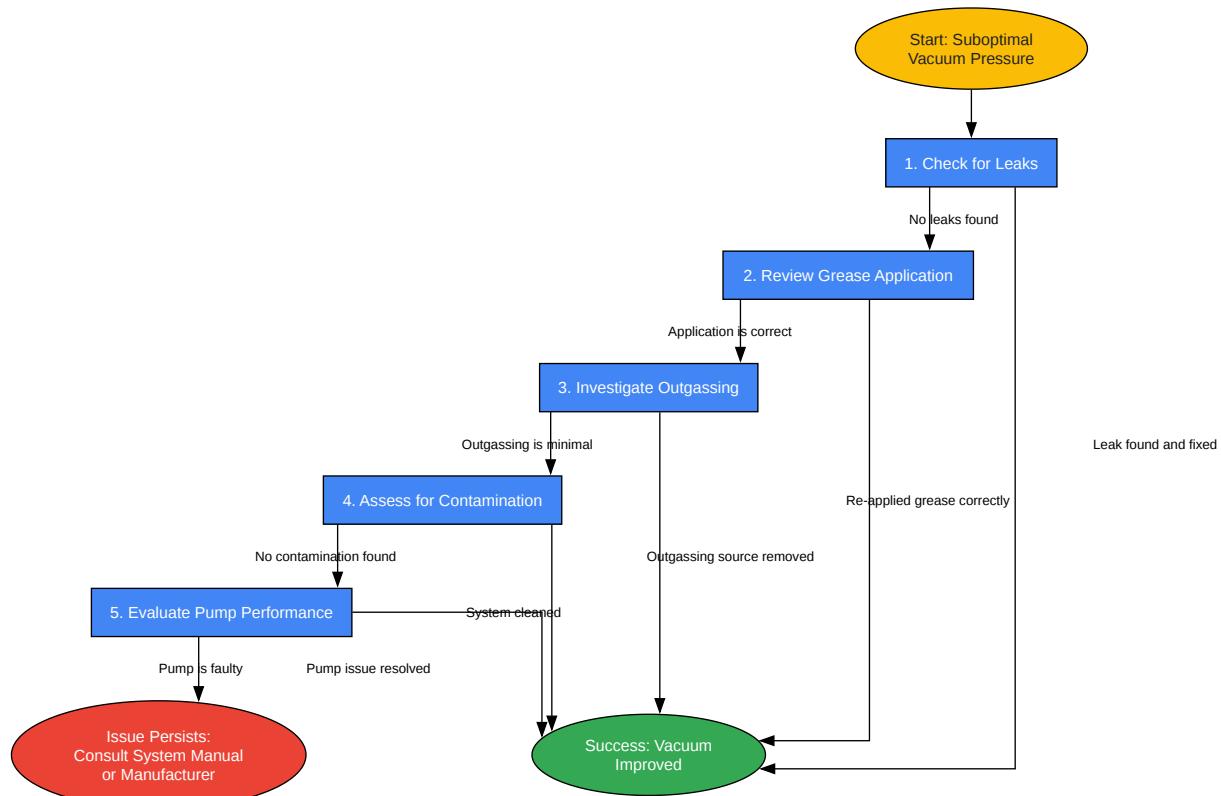
This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing Apiezon L grease to enhance vacuum performance. Below you will find detailed troubleshooting guides, frequently asked questions (FAQs), and experimental protocols in a user-friendly question-and-answer format to address common issues encountered during experiments.

## Troubleshooting Guide

**Q1:** My vacuum system is not reaching the expected pressure after applying Apiezon L grease. What should I do?

**A1:** An inability to reach the desired vacuum level is a common issue that can stem from several factors. Follow this troubleshooting workflow to identify and resolve the problem.

Troubleshooting Workflow for Suboptimal Vacuum Pressure

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for diagnosing poor vacuum performance.

- Check for Leaks: Even minor leaks can significantly impact vacuum pressure.[1]
  - Action: Conduct a thorough leak test using a helium leak detector or a similar method. Pay close attention to areas where the grease was applied.
  - Solution: If a leak is found, re-apply the grease according to the recommended protocol. Replace any damaged O-rings or seals.
- Review Grease Application: The most common error is using an excessive amount of grease.
  - Action: Visually inspect the greased joints. The grease layer should be thin and transparent.
  - Solution: If too much grease was used, clean the joint and re-apply a minimal amount. For O-rings, a light sheen is sufficient.[2][3] For ground glass joints, apply two thin lines on opposite sides and twist to create a clear seal.[4]
- Investigate Outgassing: Apiezon L has a very low vapor pressure at its recommended operating temperature, but this can increase if the temperature is too high.[5]
  - Action: Verify that the operating temperature of your system is within the recommended range for Apiezon L grease (10 to 30°C).[5][6] Be aware that components near heat sources, like filament housings in electron microscopes, can exceed this temperature.[7]
  - Solution: If overheating is suspected, ensure proper cooling and consider using a higher-temperature grease like Apiezon H for those specific components.[7]
- Assess for Contamination: Apiezon L grease has a "gettering" action, meaning it can absorb impurities.[5][8][9] However, the grease itself can become a source of contamination if not handled properly.
  - Action: Check if the grease was exposed to volatile substances before or during application. An opened container of Apiezon L can absorb airborne vapors, which can compromise its vapor pressure characteristics.[5]

- Solution: Use fresh grease from a clean container. If contamination of the system is suspected, clean all components thoroughly. Apiezon L can be removed by wiping with a soft, lint-free cloth, followed by washing with an aromatic hydrocarbon solvent like toluene or xylene.[10]
- Evaluate Pump Performance: If the issue persists, the problem may lie with the vacuum pump itself.
  - Action: Refer to the manufacturer's guidelines for your vacuum pump to ensure it is operating correctly.
  - Solution: Address any pump-related issues as per the manufacturer's instructions.

Q2: I'm observing unexpected peaks in my mass spectrometry results after using Apiezon L grease. What could be the cause?

A2: While Apiezon L is ideal for mass spectrometry due to its low vapor pressure and resistance to "creep," contamination can still occur if not used correctly.

- Issue: Applying too much grease can lead to it migrating into the system and causing contamination.
- Solution: Use a minimal amount of grease. When lubricating O-rings or seals, a very thin, almost invisible layer is sufficient.
- Issue: The grease may have absorbed contaminants from the atmosphere or from unclean surfaces before application.
- Solution: Always use clean, fresh grease. Ensure all surfaces and O-rings are thoroughly cleaned before applying the grease.

## Frequently Asked Questions (FAQs)

Q3: What is the proper way to apply Apiezon L grease to an O-ring?

A3: Apiezon greases can enhance the sealing performance of O-rings and make them easier to install and remove.[2]

- Ensure the O-ring is clean and free of any debris.
- With a gloved hand, apply a small amount of Apiezon L grease between two fingers.
- Wipe away any excess grease, leaving a very light smear that appears as a sheen on the O-ring.[2][3]
- Install the O-ring in its groove.

Q4: How do I apply Apiezon L grease to a ground glass joint?

A4: Proper application is key to achieving a good seal without using excess grease.

- Apply two thin lines of grease down opposite sides of the cone (the male part of the joint).[4]
- Insert the cone fully into the socket (the female part).[4]
- Firmly twist the cone back and forth in the socket until the grease spreads to form a clear, uniform seal with no streaks.[4]

Q5: What materials are compatible with Apiezon L grease?

A5: Apiezon L is compatible with a wide range of O-ring materials, including Viton, silicone, nitrile (with >30% nitrile content), nylon, polyurethane, polyethylene, and polypropylene.[2] Due to its hydrocarbon base, it is not compatible with EPDM, EPR, butyl rubber, and PVC seals.[2]

Q6: How should I clean and remove Apiezon L grease?

A6: Apiezon L grease can be easily removed.

- Wipe off any excess grease with a soft, clean, lint-free cloth.
- Residues can be washed away with an aromatic hydrocarbon solvent such as toluene or xylene.[10] For a more environmentally friendly option, limonene can be used.[10]
- Do not use alcohols (like ethanol or IPA) or ketones (like acetone) for cleaning, as Apiezon L is not soluble in them.[10]

Q7: What is the shelf life of Apiezon L grease?

A7: The shelf life of an unopened container of Apiezon L grease is ten years from the date of manufacture.<sup>[8]</sup> Once opened, the complex chemical structure that gives the grease its "gettering" properties can also cause it to absorb airborne vapors.<sup>[5]</sup> To maximize its lifespan, always recap the tube immediately after use and store it away from volatile substances.<sup>[5]</sup>

## Data Presentation

Table 1: Quantitative Data for Apiezon L Grease

| Property                                   | Value                    | Temperature (°C) |
|--|--------------------------|------------------|
| Vapor Pressure                             | $7 \times 10^{-11}$ Torr | 20               |
| Thermal Conductivity                       | 0.194 W/m°C              | 20               |
| Viscosity of Molten Grease                 | 766 cSt                  | 50               |
| 62.3 cSt                                   | 100                      |                  |
| Outgassing Characteristics<br>(ASTM E 595) | <1% TML, <0.1% CVCM      |                  |
| Typical Working Temperature<br>Range       | 10 to 30 °C              |                  |
| Relative Density                           | 0.896                    | 20               |
| Lubricity 4 Ball Test (ASTM D<br>2596)     | 150 kg                   |                  |

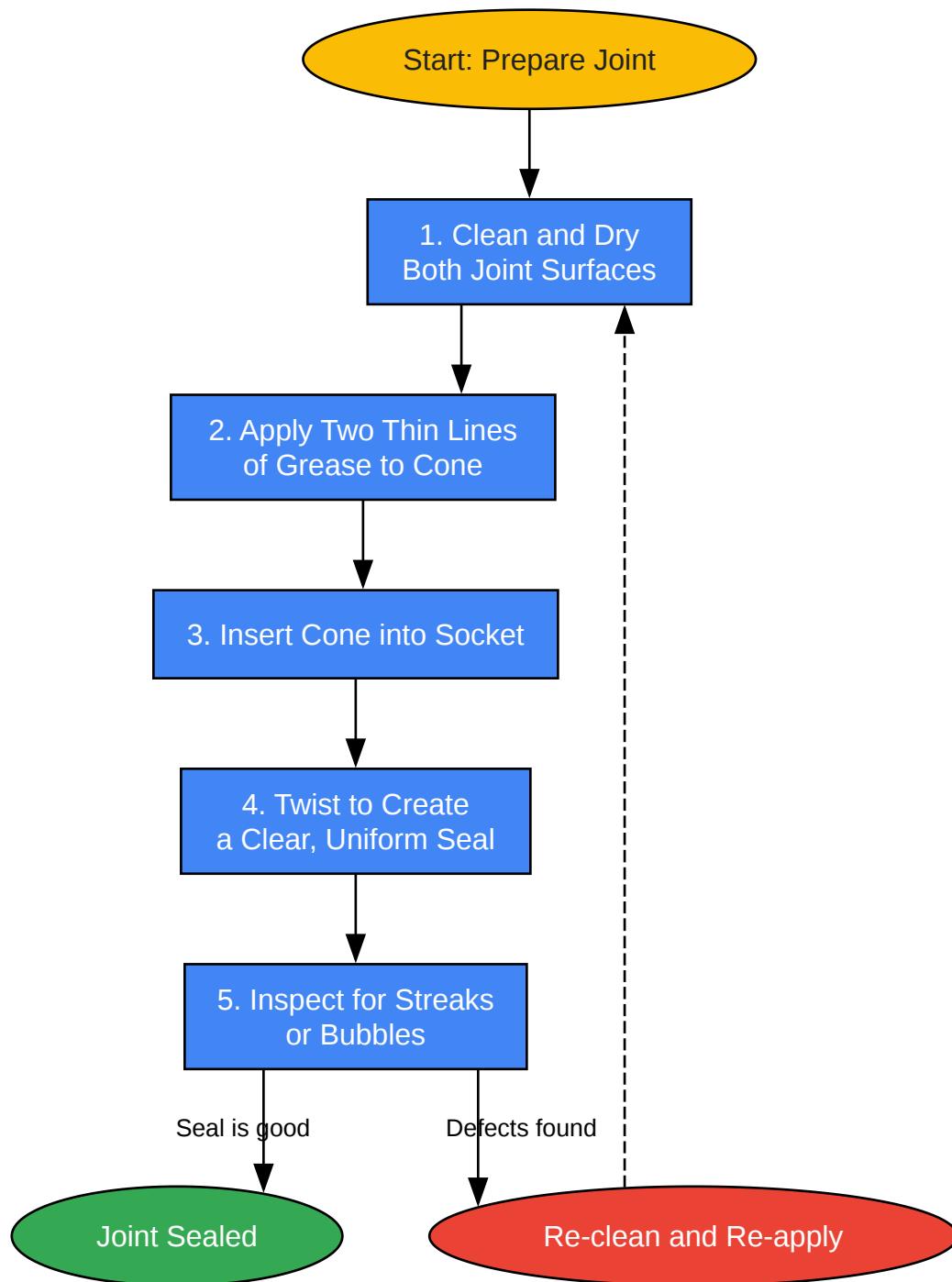
[6]

## Experimental Protocols

### Protocol 1: Sealing a Ground Glass Joint for High Vacuum

This protocol outlines the steps for effectively sealing a ground glass joint using Apiezon L grease to ensure a high-vacuum seal.

## Experimental Workflow for Sealing a Ground Glass Joint

[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for sealing a ground glass joint.

- Surface Preparation: Thoroughly clean the male (cone) and female (socket) parts of the ground glass joint with a suitable solvent to remove any old grease or contaminants. Ensure the surfaces are completely dry before applying new grease.
- Grease Application: Apply two thin, continuous lines of Apiezon L grease down opposite sides of the cone.<sup>[4]</sup>
- Assembly: Insert the greased cone into the socket.
- Sealing: Gently but firmly twist the two parts of the joint together. The grease should spread out to create a transparent, uniform seal. Continue twisting until no streaks or air bubbles are visible.
- Inspection: Visually inspect the seal to ensure it is continuous and free of defects. If necessary, clean and re-apply the grease.

#### Protocol 2: Use of Apiezon L Grease in Mass Spectrometry Sample Preparation to Prevent Contamination

This protocol provides a methodology for using Apiezon L grease in a manner that minimizes the risk of sample contamination in sensitive mass spectrometry applications. The primary use in this context is for sealing vacuum desiccators during sample drying or storage.

- Objective: To create a reliable vacuum seal on a desiccator or sample storage chamber without introducing contaminants that could interfere with mass spectrometry analysis.
- Materials:
  - Apiezon L grease
  - Lint-free cloths
  - Aromatic hydrocarbon solvent (e.g., toluene or xylene)
  - Vacuum desiccator with a ground glass flange
- Procedure:

1. Cleaning: Thoroughly clean the ground glass flange of the desiccator lid and base with a lint-free cloth and a suitable solvent to remove any particulate matter or old lubricant. Allow the solvent to fully evaporate.
2. Grease Application: Apply a single, thin, and continuous bead of Apiezon L grease to the ground glass flange of the desiccator base. Use a minimal amount to avoid excess being squeezed into the vacuum chamber.
3. Sealing: Carefully place the desiccator lid onto the base and gently rotate it a few degrees back and forth to spread the grease into a thin, transparent, and uniform seal.
4. Sample Introduction: Place your samples inside the desiccator for drying or storage under vacuum.
5. Evacuation: Evacuate the desiccator using a vacuum pump. The Apiezon L grease will ensure a high-vacuum seal, protecting the samples from atmospheric contaminants.
6. Sample Removal and Analysis: Once the samples are ready, vent the desiccator, remove the samples, and proceed with your standard mass spectrometry sample preparation workflow. The use of the silicone-free Apiezon L grease will have prevented "creep" and potential contamination of your samples with siloxanes, which are a common source of background noise in mass spectrometry.<sup>[8]</sup>

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [highvacdepot.com](http://highvacdepot.com) [highvacdepot.com]
- 2. [apiezon.com](http://apiezon.com) [apiezon.com]
- 3. [apiezon.com](http://apiezon.com) [apiezon.com]
- 4. Chemistry Teaching Labs - Applying grease [[chemtl.york.ac.uk](http://chemtl.york.ac.uk)]
- 5. [apiezon.com](http://apiezon.com) [apiezon.com]

- 6. proscitech.com.au [proscitech.com.au]
- 7. Ideal Vacuum | Vacuum Greases, Apiezon Greases [idealvac.com]
- 8. Kurt J. Lesker Company | Apiezon L Hydrocarbon Greases | Enabling Technology for a Better World [lesker.com]
- 9. agarscientific.com [agarscientific.com]
- 10. static.mimaterials.com [static.mimaterials.com]
- To cite this document: BenchChem. [Apiezon L Grease Technical Support Center: Troubleshooting Guides & FAQs]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1171838#how-to-improve-vacuum-performance-using-apiezon-l-grease>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)